

Glycylglycine Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Glycylglycine hydrochloride

Cat. No.: B7818121

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Abstract

Glycylglycine hydrochloride, the hydrochloride salt of the simplest dipeptide, glycylglycine, is a versatile and critical reagent in a multitude of scientific and pharmaceutical applications. Its inherent properties as a biological buffer, a protein stabilizer, and a biocompatible excipient make it an invaluable tool in research, diagnostics, and therapeutic development. This technical guide provides an in-depth overview of the structure, function, and key applications of **glycylglycine hydrochloride**, complete with detailed experimental protocols and quantitative data to support its use in the laboratory and in drug formulation.

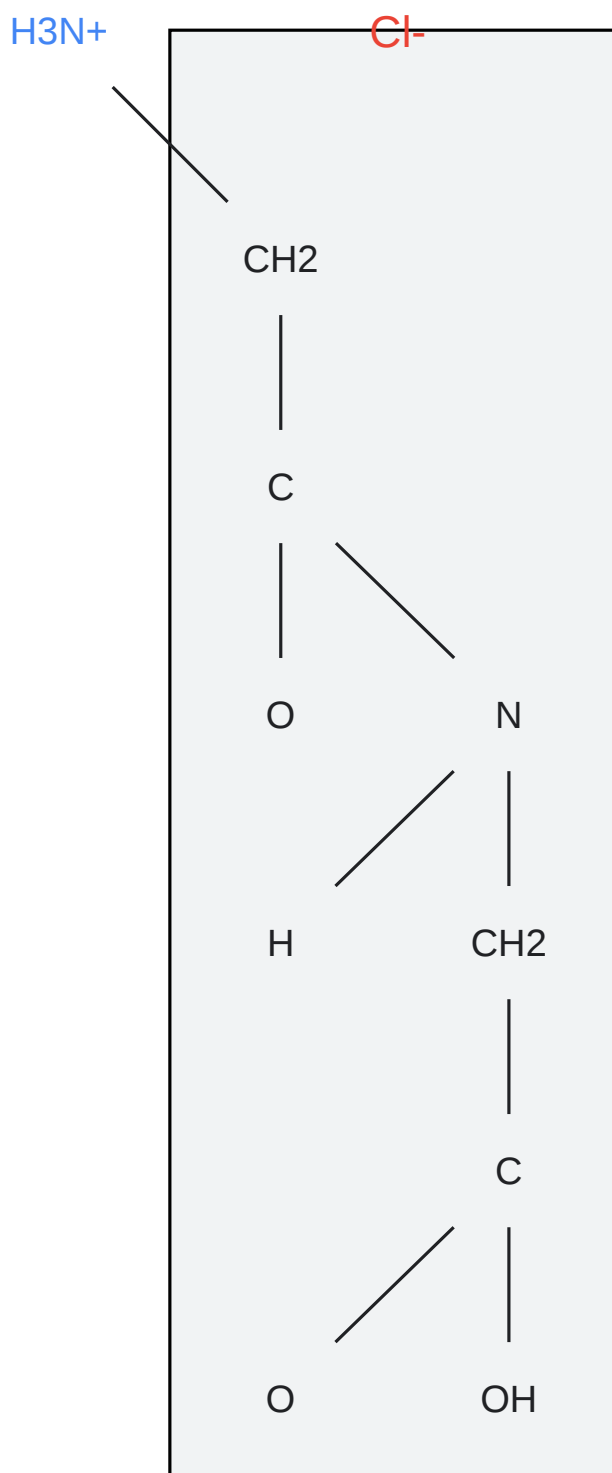
Chemical Structure and Physicochemical Properties

Glycylglycine is a dipeptide formed from two glycine molecules linked by a peptide bond.^[1] The hydrochloride salt is formed by the reaction of glycylglycine with hydrochloric acid.

Chemical Structure

The chemical structure of **glycylglycine hydrochloride** is characterized by a dipeptide backbone with a protonated N-terminus and a carboxylic acid C-terminus, with a chloride ion for charge neutrality. In aqueous solutions, glycylglycine exists as a zwitterion, possessing both a positive and a negative charge on the same molecule.^[2]

Chemical Structure of Glycylglycine Hydrochloride

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Caption: Chemical structure of **glycylglycine hydrochloride**.

Physicochemical Properties

A summary of the key physicochemical properties of glycylglycine and its hydrochloride salt is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C4H9CIN2O3	[3]
Molecular Weight	168.58 g/mol	[3]
CAS Number	13059-60-4	[3]
IUPAC Name	2-[(2-aminoacetyl)amino]acetic acid;hydrochloride	[3]
Appearance	White to off-white crystalline powder	[2]
pKa1 (Carboxyl group)	~3.1	[4]
pKa2 (Amino group)	~8.2	[4]
Solubility in Water	Soluble	[2]
Melting Point	128 - 133 °C	[5]
Synonyms	Diglycine hydrochloride, Gly-Gly HCl	[2][3]

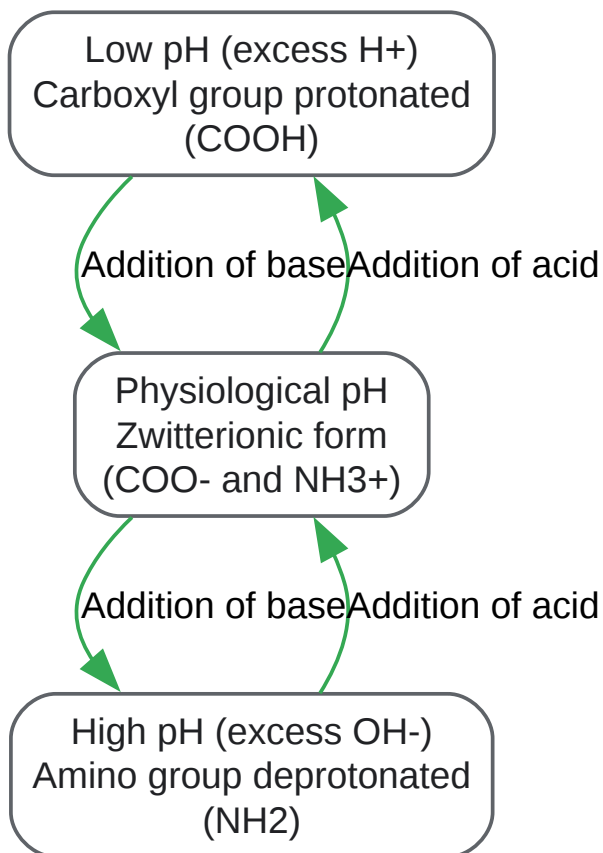
Core Functions and Applications

Glycylglycine hydrochloride's utility stems from its simple, biocompatible structure and its zwitterionic nature, which allows it to function effectively in a variety of biological contexts.

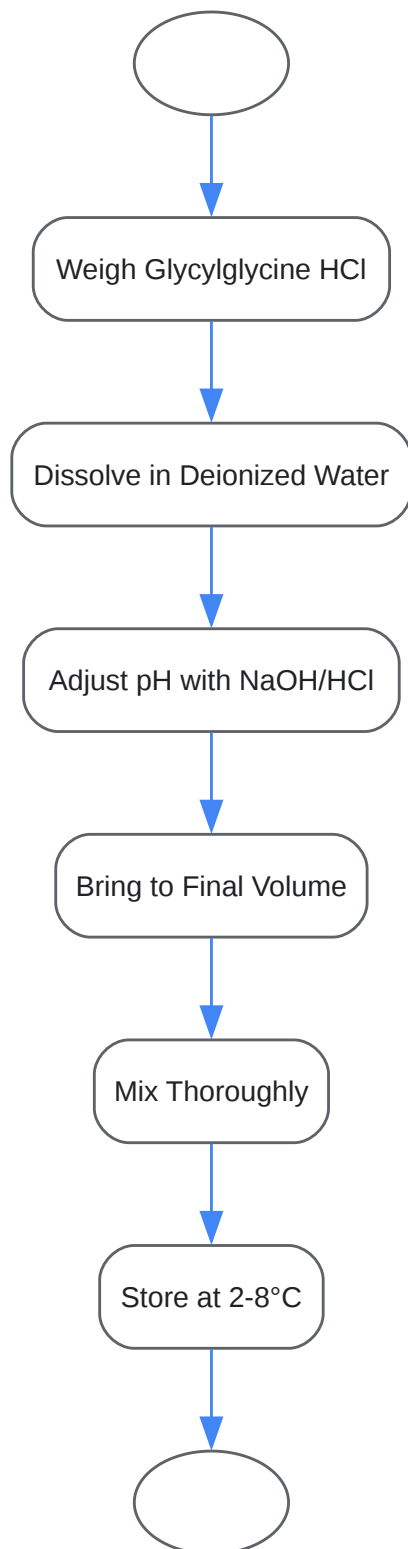
Biological Buffer

Due to its two pKa values, glycylglycine is an effective biological buffer in the pH ranges of 2.5-3.8 and 7.5-8.9.[2][6] This makes it suitable for a wide range of biochemical assays, enzyme reactions, and cell culture applications where maintaining a stable pH is critical.

Buffering Action of Glycylglycine



Workflow for Glycylglycine Buffer Preparation

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References

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